

Health and safety information for 1-Butene handling

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Compound of Interest

Compound Name: 1-Butene

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Technical Guide to the Safe Handling of 1-Butene

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive health and safety information for the handling and use of **1-Butene** (But-1-ene) in a laboratory and research environment. Adherence to these guidelines is critical for ensuring the safety of personnel and the integrity of experimental work.

Chemical and Physical Properties

1-Butene is a colorless, flammable gas with a slightly aromatic odor.^{[1][2][3]} It is classified as a linear alpha-olefin and is typically supplied as a liquefied gas under pressure.^[4]

Table 1: Physical and Chemical Properties of **1-Butene**

Property	Value
Molecular Formula	C ₄ H ₈ [1][5]
Molecular Weight	56.11 g/mol [5][6]
Boiling Point	-6.3 °C (21 °F)[6]
Melting Point	-185.3 °C (-301.5 °F)[6]
Flash Point	-80 °C (-112 °F)
Autoignition Temperature	385 °C (725 °F)[4]
Lower Explosive Limit (LEL)	1.6% by volume in air[6]
Upper Explosive Limit (UEL)	10% by volume in air
Vapor Density (Air = 1)	1.93 - 2.00[1][6]
Vapor Pressure	263 kPa (38.11 psi) @ 21°C (70°F)[3][7]
Specific Gravity (Water = 1)	0.6255 @ 19.9°F[6]
Solubility in Water	Insoluble[1][6]

Hazard Identification and Classification

1-Butene presents several significant hazards that must be managed through proper handling procedures and personal protective equipment.

Primary Hazards:

- **Extreme Flammability:** **1-Butene** is an extremely flammable gas that can be easily ignited by heat, sparks, or flames.[4] Its vapor is heavier than air and may travel along the ground to a distant ignition source, causing a flashback.[8]
- **Gas Under Pressure:** It is a liquefied gas that can explode if heated.[2][4]
- **Asphyxiant:** In high concentrations, it can displace oxygen and cause rapid suffocation.[2][9]

- Health Effects: High concentrations may act as a slight anesthetic, causing drowsiness, dizziness, headache, and unconsciousness.[\[2\]](#)[\[6\]](#)[\[9\]](#)
- Frostbite Hazard: Direct contact with the liquid or rapidly expanding gas can cause severe frostbite and cold burns.[\[2\]](#)[\[9\]](#)[\[10\]](#)

Table 2: Hazard Classifications for **1-Butene**

Classification System	Rating	Description
GHS Classification	Flammable Gas, Category 1A Gases under pressure, Liquefied gas Specific Target Organ Toxicity (Single Exposure), Category 3 (Narcotic effects)	Signal Word: Danger H220: Extremely flammable gas. H280: Contains gas under pressure; may explode if heated. H336: May cause drowsiness or dizziness.
NFPA 704 Diamond	 Health: 1 Flammability: 4 Instability: 0	Health (Blue): Can cause significant irritation. [6] Flammability (Red): Burns readily; rapidly or completely vaporizes at atmospheric pressure and normal ambient temperature. [6] Instability (Yellow): Normally stable, even under fire conditions. [6]

Toxicological Data

The acute toxicity of **1-Butene** is considered to be low.[\[11\]](#) The primary toxic effects are related to its asphyxiant and narcotic properties at high concentrations.

Table 3: Acute Toxicological Data for **1-Butene**

Test	Species	Route	Value	Reference
LC ₅₀	Rat	Inhalation (gas)	> 10,000 ppm (4 hours)	OECD Test Guideline 403[4] [6]
LC ₅₀	Rat	Inhalation	658 mg/L (4 hours)	[1]
NOAEL (Parental and F1 Offspring)	Rat	Inhalation	8000 ppm	OECD Guideline 422[11]

LC₅₀ (Lethal Concentration, 50%): The concentration of a substance in air that is expected to cause the death of 50% of a defined animal population. NOAEL (No-Observed-Adverse-Effect Level): The highest exposure level at which there are no biologically significant increases in the frequency or severity of adverse effects.

There is no evidence of adverse effects from repeated (chronic) overexposure, and it is not classified as a carcinogen.[2][11]

Experimental Protocols: Handling and Storage

Strict adherence to the following protocols is mandatory when working with **1-Butene**.

General Handling Procedures

- Risk Assessment: Conduct a thorough risk assessment for any new experimental procedure involving **1-Butene**.
- Ventilation: All work with **1-Butene** must be conducted in a well-ventilated area. Laboratory samples should be handled in a chemical fume hood. Use explosion-proof ventilation equipment.
- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, hot surfaces, and static discharge.[2][8] "NO open flames, NO sparks and NO smoking" policies must be strictly enforced.[8]

- **Equipment:** Use only spark-proof tools and explosion-proof electrical equipment.[2] All equipment, including cylinders and transfer lines, must be properly grounded to prevent static electricity buildup.
- **System Integrity:** Use piping and equipment designed to withstand the pressures to be encountered.[2] The system should be a closed system to prevent releases.[8] Before introducing the gas, purge the system of air.[3] Regularly check the entire system for leaks.[3]
- **Cylinder Handling:** Cylinders should be firmly secured in an upright position.[10] Do not drag, roll, or drop cylinders.[11] Use a suitable hand truck for transportation. Never lift a cylinder by its cap.[11]

Storage Procedures

- **Location:** Store cylinders in a well-ventilated, secure, and fireproof area, away from direct sunlight and heat.[5][8][10] The storage temperature should not exceed 52°C (125°F).[10]
- **Segregation:** Store **1-Butene** cylinders separately from oxidizing agents, strong acids, halogens, and other incompatible materials.[1][3]
- **Inventory:** Use a first-in, first-out inventory system to prevent long-term storage of full containers.[11] Store full and empty cylinders separately.[11]
- **Labeling:** Ensure all cylinders are clearly labeled with their contents and associated hazards.

Personal Protective Equipment (PPE)

The following PPE is required as a minimum when handling **1-Butene**. Specific experimental conditions may require additional protection.

Table 4: Recommended Personal Protective Equipment for **1-Butene**

Protection Type	Specific PPE	Rationale
Eye/Face Protection	Safety glasses with side shields or tightly fitting safety goggles.[11] A face shield is recommended when connecting or disconnecting fittings.	To protect against splashes of liquefied gas which can cause frostbite.[9]
Hand Protection	Cold-insulating gloves when handling cylinders or in situations with potential contact with the liquid phase. [8][9] Neoprene or other chemically resistant gloves for incidental contact.	To prevent frostbite from contact with the liquefied gas. [10]
Body Protection	Flame-retardant and anti-static laboratory coat or coveralls. [11] Safety shoes (preferably with metatarsal protection) for cylinder handling.[11]	To protect against fire hazards and physical injury during cylinder transport.
Respiratory Protection	Not typically required when working in a well-ventilated area or fume hood.[1] However, a self-contained breathing apparatus (SCBA) must be used for emergency response or in situations with unknown concentrations or insufficient oxygen.[11]	1-Butene is an asphyxiant at high concentrations.[9]

Emergency Procedures

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[3] Seek immediate

medical attention.[1]

- Skin Contact (Frostbite): For exposure to liquid **1-Butene**, immediately warm the frostbitten area with lukewarm water, not to exceed 40-41°C (105°F).[11] Do not use hot water.[1] Do not rub the affected area. If clothing is frozen to the skin, do not remove it.[5] Seek immediate medical attention.
- Eye Contact (Frostbite): Immediately flush eyes with large amounts of lukewarm water for at least 15 minutes.[5] Hold the eyelids open to ensure thorough rinsing.[11] Seek immediate medical attention from an ophthalmologist.[11]
- Ingestion: Ingestion is an unlikely route of exposure for a gas. However, contact with the liquid could cause frostbite to the lips and mouth.

Fire Fighting Measures

- Leaking Gas Fire: DO NOT EXTINGUISH A LEAKING GAS FIRE UNLESS THE LEAK CAN BE STOPPED SAFELY. Extinguishing the flame without stopping the gas flow can lead to the formation of an explosive mixture and re-ignition.
- Extinguishing Media: Use dry chemical or CO₂ for small fires. For large fires, use a water spray or fog to cool containers and surrounding areas.[2]
- Procedure: If a leak can be stopped, shut off the gas flow.[11] Evacuate the area. Fight the fire from a maximum distance or a protected location. Cool containers exposed to fire with flooding quantities of water until well after the fire is out. If a tank is venting due to rising sound or discoloration, withdraw immediately.

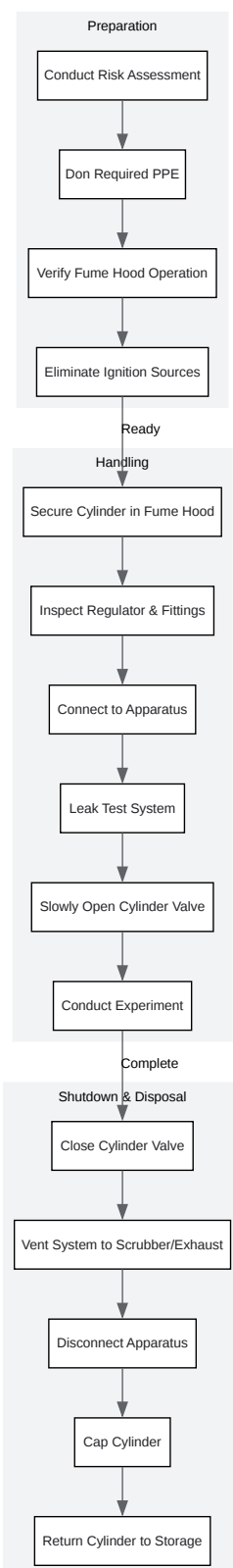
Accidental Release Measures (Leaks)

- Immediate Actions: Evacuate all personnel from the area.[11] Eliminate all ignition sources immediately.[2]
- Control: If it can be done without risk, shut off the source of the leak (e.g., close the cylinder valve).
- Ventilation: Ventilate the area to disperse the gas. Use a fine water spray (fog) to help reduce vapors, but do not direct water at the source of the leak as this may cause icing.[2]

- Isolation: Isolate the spill or leak area for at least 100 meters (330 feet) in all directions. For a large spill, consider an initial downwind evacuation of at least 800 meters (1/2 mile).^[9]
- Re-entry: Do not re-enter the area until the atmosphere has been tested with an appropriate device and deemed safe.^[2]^[11]

Visualized Workflows

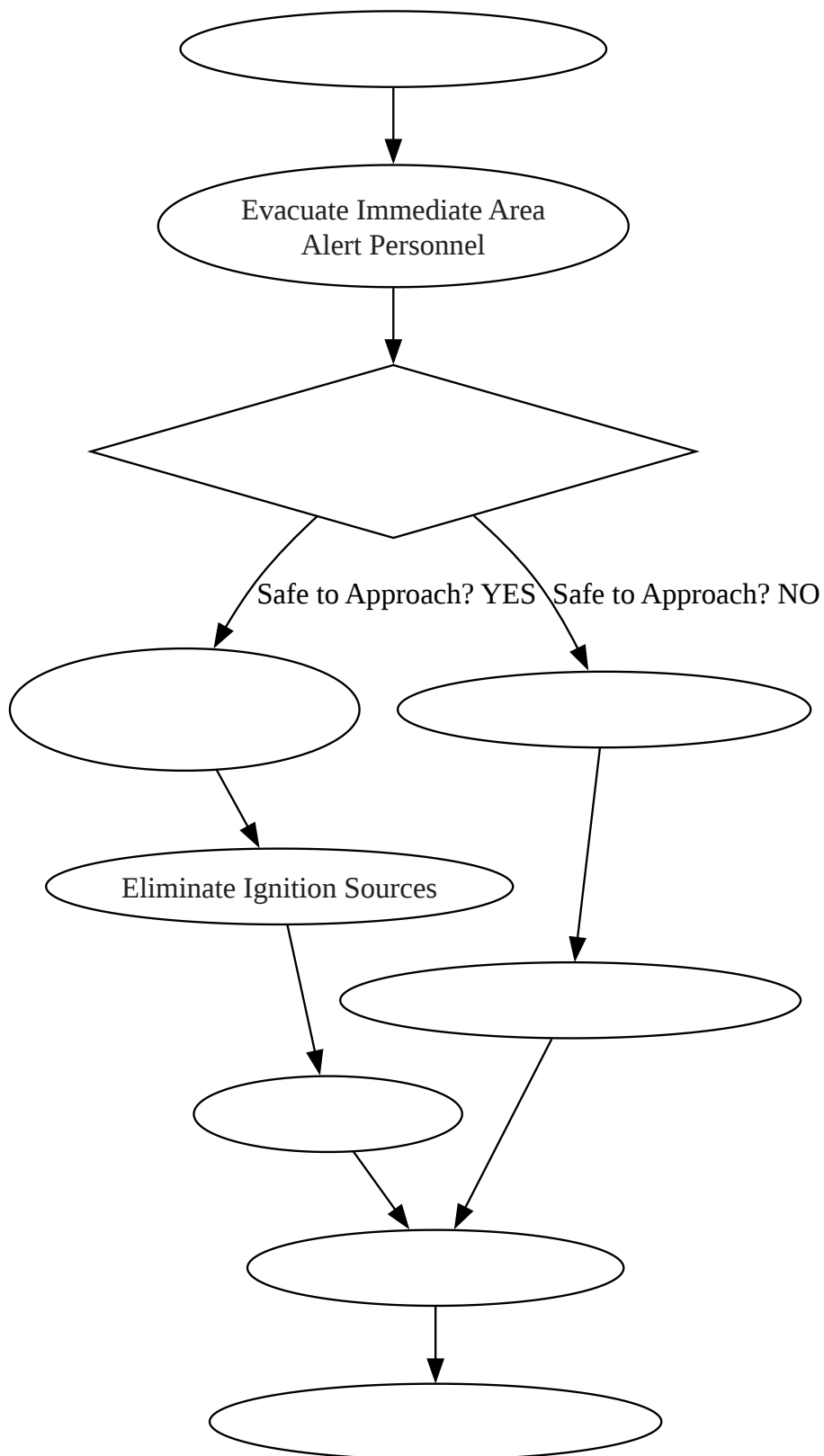
Standard Handling Workflow for 1-Butene



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Caption: Standard operating procedure for handling **1-Butene** in a laboratory setting.

Emergency Response Flowchart for a 1-Butene Leakdot



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References

- 1. us.evocdn.io [us.evocdn.io]
- 2. pcs.com.sg [pcs.com.sg]
- 3. pcs.com.sg [pcs.com.sg]
- 4. cpchem.com [cpchem.com]
- 5. 1-Butene | C₄H₈ | CID 7844 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cpchem.com [cpchem.com]
- 7. airgas.com [airgas.com]
- 8. balchem.com [balchem.com]
- 9. airgas.com [airgas.com]
- 10. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 11. siadmi.com [siadmi.com]
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